

Application Notes and Protocols for Meglutol in Animal Models

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Compound of Interest

Compound Name: Meglutol

Cat. No.: B1676164

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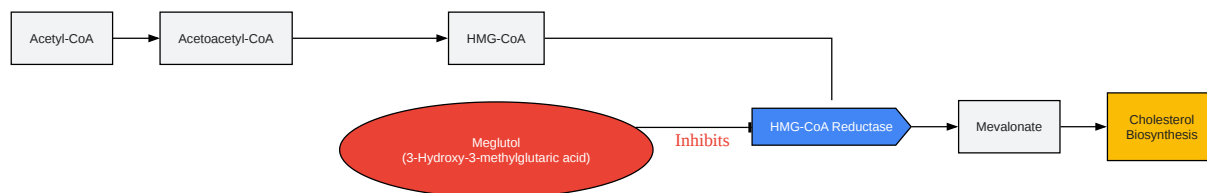
These application notes provide a comprehensive overview of the dosage and administration of **Meglutol** (also known as 3-Hydroxy-3-methylglutaric acid or HMGA) in preclinical animal models, based on available scientific literature. The information is intended to guide researchers in designing experiments to evaluate the therapeutic potential of **Meglutol**, particularly for its lipid-lowering effects.

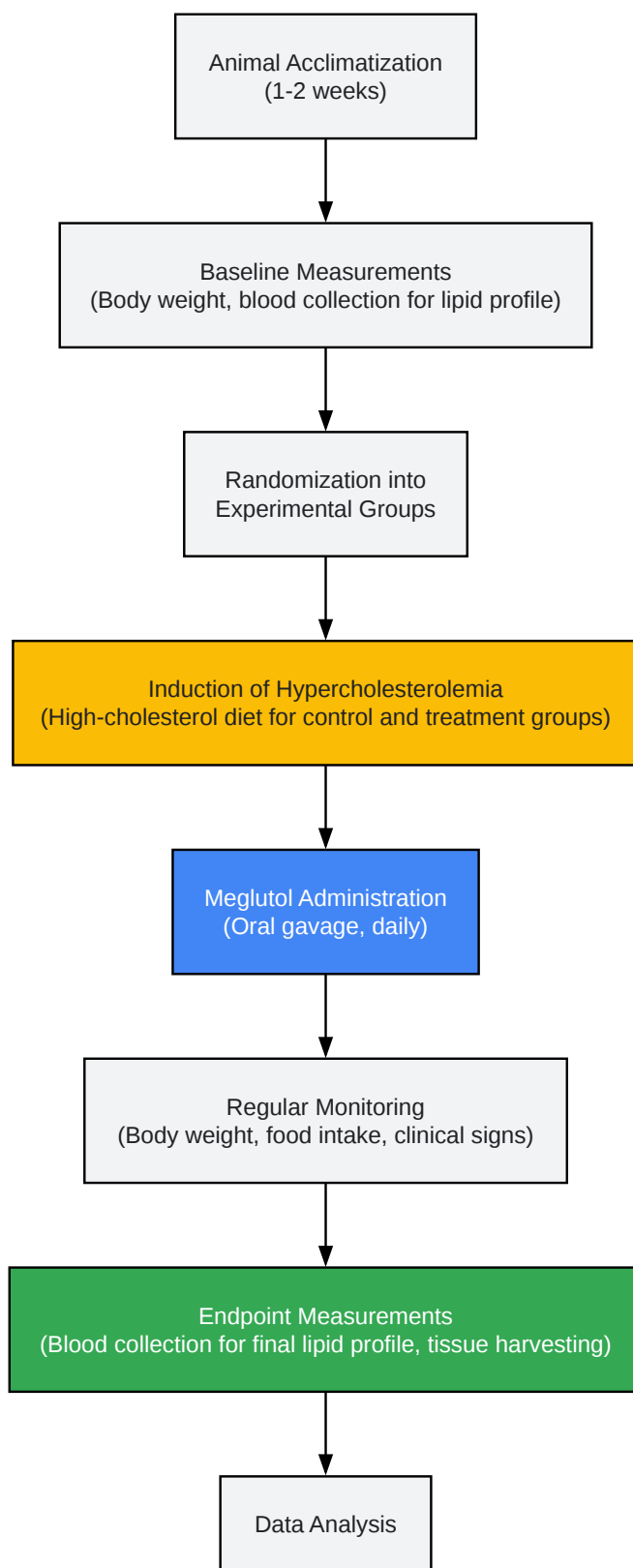
Mechanism of Action

Meglutol is an inhibitor of the enzyme 3-hydroxy-3-methylglutaryl-CoA (HMG-CoA) reductase. [1] This enzyme catalyzes a critical rate-limiting step in the mevalonate pathway, which is responsible for the biosynthesis of cholesterol and other isoprenoids. By inhibiting HMG-CoA reductase, **Meglutol** reduces the endogenous production of cholesterol. This mechanism of action is central to its potential as a hypocholesterolemic agent.

Signaling Pathway

The following diagram illustrates the role of **Meglutol** in the cholesterol biosynthesis pathway.





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References

- 1. 3-Hydroxy-3-methylglutaric acid (HMGCoA) reduces dietary cholesterol induction of saturated bile in hamster - PubMed [pubmed.ncbi.nlm.nih.gov]
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